

Unable to Locate Information on Lsd1-IN-39

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lsd1-IN-39*

Cat. No.: *B15586180*

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Following a comprehensive search for the mechanism of action, biochemical and cellular assays, and in vivo studies related to "**Lsd1-IN-39**," no specific information or published research on this particular inhibitor could be found.

The search results provided extensive information on the general mechanism of Lysine-Specific Demethylase 1 (LSD1), its role in various biological processes and diseases, and the mechanisms of other LSD1 inhibitors. However, the specific compound "**Lsd1-IN-39**" was not mentioned in any of the available scientific literature or public databases accessed.

Therefore, it is not possible to provide an in-depth technical guide, including quantitative data, experimental protocols, and visualizations, on the mechanism of action of **Lsd1-IN-39** as the core information is not publicly available.

It is recommended to verify the name of the compound or to consult proprietary research data if this is a novel or internally developed molecule. Should information on a different, publicly documented LSD1 inhibitor be of interest, a new request with the correct compound name can be submitted.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com